Spectroscopic Data for N-Methoxy-N-methylcyclopropanecarboxamide: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*N-Methoxy-N-methylcyclopropanecarboxamide*
CAS No.:	*147356-78-3*
Cat. No.:	*B175334*

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Introduction

N-Methoxy-N-methylcyclopropanecarboxamide, a member of the Weinreb amide family, is a versatile synthetic intermediate in organic chemistry. Its unique structural features, including a strained cyclopropyl ring and an N-methoxy-N-methylamide group, make it a valuable building block for the synthesis of complex molecules, particularly in the pharmaceutical industry. Accurate and comprehensive spectroscopic characterization is paramount to confirm its identity, purity, and structural integrity. This guide provides a detailed analysis of the predicted spectroscopic data for **N-Methoxy-N-methylcyclopropanecarboxamide**, along with standardized protocols for data acquisition, catering to researchers, scientists, and drug development professionals.

Molecular Structure and Properties

- IUPAC Name: **N-methoxy-N-methylcyclopropanecarboxamide**[1]

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- Molecular Formula: $C_6H_{11}NO_2$[1]
- Molecular Weight: 129.16 g/mol [1]
- CAS Number: 147356-78-3[1]

Structure:

Caption: Molecular structure of **N-Methoxy-N-methylcyclopropanecarboxamide**.

^{1}H Nuclear Magnetic Resonance (NMR) Spectroscopy

Proton NMR spectroscopy is a powerful tool for elucidating the structure of organic molecules by providing information about the chemical environment of hydrogen atoms.

Predicted ^{1}H NMR Data

Chemical Shift (δ) (ppm)	Multiplicity	Integration	Assignment
~3.70	s	3H	O-CH_3
~3.20	s	3H	N-CH_3
~1.50	m	1H	Cyclopropyl CH
~0.90	m	4H	Cyclopropyl CH_2 x 2

Rationale for Predicted Shifts:

- O-CH_3 and N-CH_3: The N-methoxy and N-methyl groups in Weinreb amides typically appear as sharp singlets in the ^{1}H NMR spectrum.[2] The protons of the O-CH_3 group are generally found slightly downfield compared to the N-CH_3 protons due to the higher electronegativity of the oxygen atom.
- Cyclopropyl Protons: The protons on a cyclopropane ring are known to be shielded and appear at unusually high field (upfield) in the ^{1}H NMR spectrum, typically in the range of 0.2 to 1.5 ppm.[3][4][5] The methine proton (CH) is expected to be slightly downfield compared

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to the methylene protons (CH_2). The complex spin-spin coupling between the cyclopropyl protons would likely result in overlapping multiplets.

Experimental Protocol for ^{1}H NMR Data Acquisition



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Caption: Standard workflow for ^{1}H NMR data acquisition and processing.

Detailed Steps:

- Sample Preparation:
  - Accurately weigh 5-10 mg of **N-Methoxy-N-methylcyclopropanecarboxamide**.[6]
  - Dissolve the sample in approximately 0.7 mL of a suitable deuterated solvent (e.g., chloroform-d, $CDCl_3$) in a clean, dry vial.
  - Add a small amount of an internal standard, such as tetramethylsilane (TMS), for chemical shift referencing (δ = 0.00 ppm).[5]
  - Transfer the solution to a 5 mm NMR tube.
- Instrument Setup and Data Acquisition:
  - Insert the NMR tube into the spectrometer's probe.
  - Lock the spectrometer on the deuterium signal of the solvent.
  - Shim the magnetic field to achieve optimal homogeneity and resolution.[7]

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- Set the appropriate acquisition parameters, including the pulse angle (e.g., 90°), relaxation delay (e.g., 2-5 seconds), and number of scans.[7][8] A standard one-dimensional proton experiment is typically sufficient.

- Data Processing:
  - Apply a Fourier transform to the acquired Free Induction Decay (FID) to obtain the frequency-domain spectrum.
  - Phase-correct the spectrum to ensure all peaks are in the absorptive mode.
  - Apply a baseline correction to obtain a flat baseline.
  - Calibrate the chemical shift axis by setting the TMS signal to 0.00 ppm.
  - Integrate the area under each peak to determine the relative number of protons.
  - Analyze the splitting patterns (multiplicities) to deduce spin-spin coupling information.

^{13}C Nuclear Magnetic Resonance (NMR) Spectroscopy

Carbon-13 NMR spectroscopy provides information about the carbon skeleton of a molecule.

Predicted ^{13}C NMR Data

Chemical Shift (δ) (ppm)	Assignment
~170	C=O (Amide)
~61	O-CH_3
~32	N-CH_3
~15	Cyclopropyl CH
~8	Cyclopropyl CH_2

Rationale for Predicted Shifts:

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- Amide Carbonyl (C=O): The carbonyl carbon of an amide typically resonates in the downfield region of the ^{13}C NMR spectrum, around 170-185 ppm.[9]
- O-CH_3 and N-CH_3: The O-methyl carbon is expected around 61 ppm, and the N-methyl carbon around 32 ppm, which are typical values for Weinreb amides.[10][11]
- Cyclopropyl Carbons: The carbons of a cyclopropane ring are highly shielded and appear at a significantly upfield chemical shift, often between 0 and 30 ppm.[12][13] The methine carbon will be slightly downfield compared to the methylene carbons.

Experimental Protocol for ^{13}C NMR Data Acquisition



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Caption: Standard workflow for ^{13}C NMR data acquisition and processing.

Detailed Steps:

- Sample Preparation:
  - A more concentrated sample (10-50 mg in ~0.7 mL of deuterated solvent) is generally required for ^{13}C NMR due to the low natural abundance of the ^{13}C isotope.[6]
  - The same deuterated solvent used for ^{1}H NMR (e.g., $CDCl_3$) can be used.
- Instrument Setup and Data Acquisition:
  - The locking and shimming procedures are the same as for ^{1}H NMR.
  - A standard ^{13}C NMR experiment is typically run with broadband proton decoupling to simplify the spectrum to single lines for each unique carbon.[14]

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- Due to the longer relaxation times of carbon nuclei, a longer relaxation delay may be necessary for quantitative analysis, although for routine identification, standard parameters are often sufficient.[15] A significantly larger number of scans is required compared to ^{1}H NMR to achieve a good signal-to-noise ratio.[14]

- Data Processing:
  - The data processing steps (Fourier transform, phasing, and baseline correction) are analogous to those for ^{1}H NMR.
  - The chemical shift axis is typically referenced to the solvent peak (e.g., the central peak of the $CDCl_3$ triplet at 77.16 ppm).

Infrared (IR) Spectroscopy

Infrared spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation.

Predicted IR Absorption Data

Wavenumber (cm^{-1})	Intensity	Assignment
~3080 - 3040	Medium	Cyclopropyl C-H stretch
~2940	Medium	Aliphatic C-H stretch
~1660	Strong	Amide C=O stretch
~1450	Medium	CH_2 scissoring
~1180	Medium	C-N stretch
~1040	Medium	C-O stretch

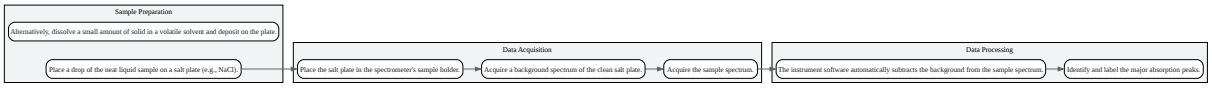
Rationale for Predicted Absorptions:

- Cyclopropyl C-H Stretch: The C-H stretching vibrations of a cyclopropane ring typically appear at a higher frequency (3080-3040 cm^{-1}) than those of alkanes due to the increased s-character of the C-H bonds.[16]

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- Aliphatic C-H Stretch: The methyl groups will show characteristic C-H stretching absorptions around 2940 cm^{-1}.
- Amide C=O Stretch: The carbonyl group of a tertiary amide exhibits a strong absorption band in the region of 1630-1680 cm^{-1}.[17][18][19]
- Other Vibrations: The spectrum will also contain absorptions corresponding to CH_2 scissoring, C-N stretching, and C-O stretching in the fingerprint region (below 1500 cm^{-1}). [17]

Experimental Protocol for FT-IR Data Acquisition



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Caption: Standard workflow for FT-IR data acquisition.

Detailed Steps:

- Sample Preparation (Neat Liquid):
  - If **N-Methoxy-N-methylcyclopropanecarboxamide** is a liquid at room temperature, place a small drop between two salt plates (e.g., NaCl or KBr) to create a thin film.
- Instrument Setup and Data Acquisition:
  - Place the salt plates in the sample holder of the FT-IR spectrometer.

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- Acquire a background spectrum of the empty spectrometer or the clean salt plates. This will be subtracted from the sample spectrum to remove contributions from atmospheric CO_2 and water vapor.
- Acquire the spectrum of the sample. Typically, multiple scans are averaged to improve the signal-to-noise ratio.

- Data Processing:
  - The instrument's software will automatically ratio the sample spectrum against the background spectrum to generate the final absorbance or transmittance spectrum.
  - Identify the wavenumbers of the major absorption bands.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which can aid in its identification.

Predicted Mass Spectrum Data (Electron Ionization)

m/z	Relative Intensity	Assignment
129	Moderate	$[M]^+$ (Molecular Ion)
100	High	$[M - C_2H_5]^+$ or $[M - CH_2=CH]^+$
86	High	$[M - C_3H_5]^+$ or [M - cyclopropyl]$^+$
69	High	[Cyclopropyl-C=O]$^+$
58	Moderate	$[CH_3\text{-}N=O\text{-}CH_3]^+$
41	High	$[C_3H_5]^+$ (Cyclopropyl cation)

Rationale for Predicted Fragmentation:

- Molecular Ion: The molecular ion peak ($[M]^+$) is expected at m/z = 129, corresponding to the molecular weight of the compound.

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- Alpha-Cleavage: A common fragmentation pathway for amides is the cleavage of the bond alpha to the carbonyl group. Cleavage of the N-CO bond can lead to the formation of a cyclopropyl acylium ion ($[C_3H_5CO]^+$) at m/z = 69.[1][20]
- Cleavage of the Cyclopropyl Ring: The strained cyclopropane ring can undergo fragmentation. Loss of a cyclopropyl radical would result in a fragment at m/z = 86. The cyclopropyl cation itself would appear at m/z = 41.[21][22]
- McLafferty Rearrangement: While a classical McLafferty rearrangement is not possible due to the lack of a γ-hydrogen on an alkyl chain, other rearrangements involving the amide portion can occur.[23][24]

Experimental Protocol for Mass Spectrometry Data Acquisition



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Caption: Standard workflow for mass spectrometry data acquisition.

Detailed Steps:

- Sample Introduction:
  - Dissolve a small amount of the sample in a volatile solvent such as methanol or acetonitrile.
  - Introduce the sample into the mass spectrometer. This can be done via direct infusion, or by coupling the mass spectrometer to a gas chromatograph (GC-MS) or liquid chromatograph (LC-MS) for separation of mixtures.
- Ionization and Analysis:

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- Ionize the sample molecules. Electron Ionization (EI) is a common technique that involves bombarding the sample with high-energy electrons, leading to the formation of a molecular ion and subsequent fragmentation.[25]
- The resulting ions are accelerated into a mass analyzer (e.g., a quadrupole or time-of-flight analyzer), which separates them based on their mass-to-charge (m/z) ratio.
- The separated ions are detected, and their abundance is recorded.

- Data Processing:
  - The data is presented as a mass spectrum, which is a plot of the relative intensity of the detected ions as a function of their m/z ratio.
  - Analyze the spectrum to identify the molecular ion peak and the major fragment ions. Propose fragmentation pathways to account for the observed peaks.

Conclusion

The predicted spectroscopic data and the detailed experimental protocols provided in this guide serve as a comprehensive resource for the characterization of **N-Methoxy-N-methylcyclopropanecarboxamide**. By combining the information from ^{1}H NMR, ^{13}C NMR, IR spectroscopy, and mass spectrometry, researchers can confidently verify the structure and purity of this important synthetic intermediate, ensuring the integrity of their subsequent research and development activities.

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- To cite this document: BenchChem. [Spectroscopic Data for N-Methoxy-N-methylcyclopropanecarboxamide: An In-depth Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b175334/docs#spectroscopic-data-for-n-methoxy-n-methylcyclopropanecarboxamide-an-in-depth-technical-guide]

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